

dodemorph acetate solubility in water and organic solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Quantitative Solubility Data

The following tables summarize the key solubility and physicochemical data for **dodemorph acetate**, compiled from regulatory assessments and scientific sources.

Table 1: Solubility in Water and Organic Solvents

Solvent / Condition	Solubility Value	Conditions (Temperature, pH)	Source
Water	746 mg/L	20 °C, pH 7 [1]	
Water	1.1 mg/kg	20 °C (equivalent to mg/L) [2]	
Chloroform	1,000,000 mg/L (100 g/100g) [1] [2]	20 °C [1]	
Ethyl acetate	1,000,000 mg/L [1]	20 °C [1]	
Ethyl acetate	205 g/kg	20 °C [2]	
Benzene	>1,000 g/kg	20 °C [2]	
Cyclohexane	846 g/kg [2]	20 °C [2]	

Solvent / Condition	Solubility Value	Conditions (Temperature, pH)	Source
Acetone	22 g/kg	20 °C [2]	
Ethanol	66 g/kg [2]	20 °C [2]	
Diethyl ether	74.3 g/100g	20 °C [2]	

Table 2: Key Physicochemical Properties Influencing Solubility

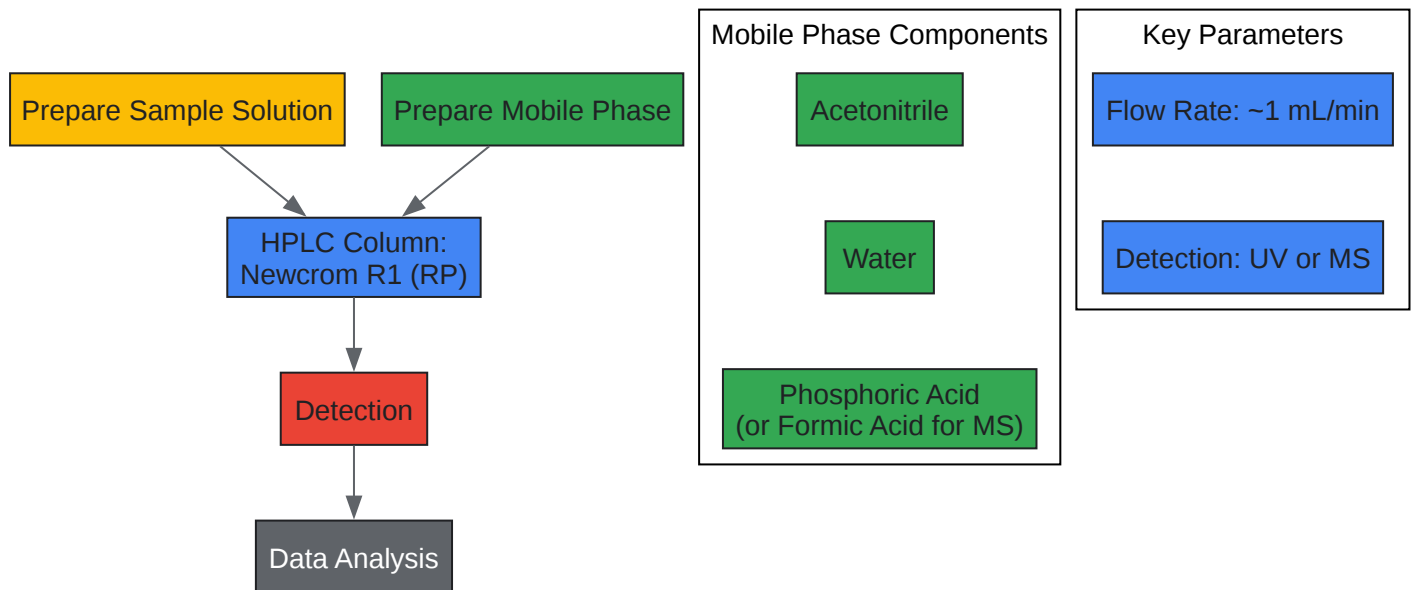
Property	Value	Note / Implication
Octanol-Water Partition Coefficient (Log P)	4.23 [1]	Indicates high lipophilicity at pH 9 [1]
Octanol-Water Partition Coefficient (Log P)	2.52	Measured at pH 5, shows increased hydrophilicity in acidic conditions [2]
Dissociation Constant (pKa)	8.5 [1]	Molecule is predominantly cationic at pH < 8.5 [1]
Melting Point	63-64 °C (technical), 72 °C (cis-isomer) [2]	Can influence dissolution rate [2]

Experimental Protocols and Analytical Methods

The data in the tables above were generated using standardized regulatory tests. Furthermore, a specific High-Performance Liquid Chromatography (HPLC) method has been developed for the analysis of **dodemorph acetate** in solution.

1. Regulatory Solubility Measurement Protocols The solubility data from sources like the Pesticide Properties DataBase (PPDB) are generated following established **OECD Test Guidelines** for the chemical industry [1]. The general workflow for determining water solubility involves stirring an excess of the substance in water at a constant temperature (e.g., 20°C) until equilibrium is reached, followed by phase separation and analytical quantification of the dissolved concentration [1].

2. HPLC Analysis Method For precise analysis and quantification of **dodemorph acetate** in solution, a reverse-phase HPLC method can be employed. The following diagram outlines the experimental workflow:



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*HPLC Workflow for **Dodemorph Acetate** Analysis*

Key components of this method are [3]:

- **Column:** Newcrom R1, a reverse-phase column with low silanol activity.
- **Mobile Phase:** A mixture of **acetonitrile (MeCN)**, **water**, and **phosphoric acid**.
- **MS-Compatibility:** For mass spectrometry detection, phosphoric acid should be replaced with **formic acid**.
- **Applications:** This method is suitable for routine analysis, scalability for preparative isolation of impurities, and pharmacokinetic studies.

Key Insights for Research and Development

- **pH-Dependent Solubility:** **Dodemorph acetate** is a weak base (pKa 8.5). Its water solubility is significantly higher in **acidic environments** where the molecule is protonated. This property is crucial

for designing liquid formulations, especially concentrates [1] [2].

- **High Lipophilicity:** The high log P value confirms strong affinity for organic solvents and lipid bilayers, supporting its systemic mode of action in plants and potential for bioaccumulation [1].
- **Isomerism Considerations:** **Dodemorph acetate** exists as a mixture of **cis and trans isomers** due to chiral centers in its morpholine ring. Be aware that different isomeric ratios could potentially influence physical properties, including solubility [1] [4].

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To cite this document: Smolecule. [dodemorph acetate solubility in water and organic solvents].

Smolecule, [2026]. [Online PDF]. Available at:

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